

# 2,4-dichloro-N-ethylaniline molecular weight and formula

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## Compound of Interest

Compound Name: 2,4-dichloro-N-ethylaniline

Cat. No.: B1610464

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An In-Depth Technical Guide to **2,4-dichloro-N-ethylaniline**: Properties, Synthesis, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,4-dichloro-N-ethylaniline**, a substituted aniline of significant interest in chemical synthesis and drug discovery. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound's physicochemical properties, synthesis methodologies, and potential applications.

## Core Molecular Attributes

**2,4-dichloro-N-ethylaniline** is a chlorinated aromatic amine. The presence of two chlorine atoms on the benzene ring and an ethyl group on the nitrogen atom imparts specific chemical characteristics that are pivotal to its reactivity and utility in various synthetic pathways.

## Molecular Formula and Weight

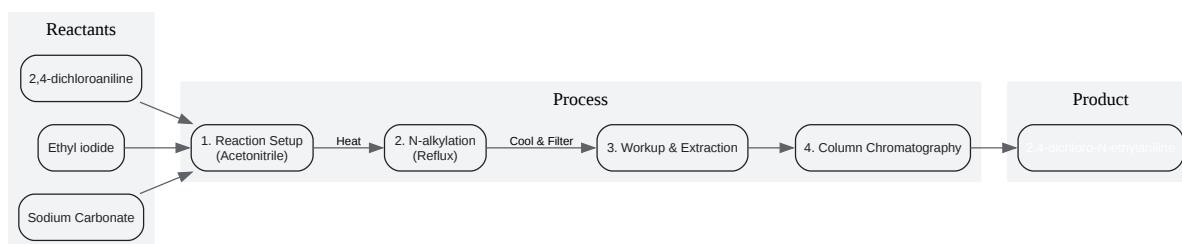
The fundamental molecular identity of **2,4-dichloro-N-ethylaniline** is defined by its chemical formula and molecular weight.

- Molecular Formula:  $C_8H_9Cl_2N$  [1]
- Molecular Weight: 190.07 g/mol [1]

These values are foundational for all stoichiometric calculations in synthetic procedures and for analytical characterization.

## Structural Representation

The structural arrangement of atoms in **2,4-dichloro-N-ethylaniline** is crucial for understanding its chemical behavior.



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